

# Application Notes and Protocols for CAY10595

## Experiments Using CRTH2-Expressing Cell Lines

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### Compound of Interest

Compound Name: CAY10595

Cat. No.: B120155

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The Chemoattractant Receptor-Homologous molecule expressed on Th2 cells (CRTH2), also known as DP2, is a G protein-coupled receptor that plays a pivotal role in the inflammatory cascades associated with allergic diseases such as asthma and allergic rhinitis.<sup>[1][2][3]</sup> It is primarily expressed on T helper type 2 (Th2) cells, eosinophils, basophils, and type 2 innate lymphoid cells (ILC2s).<sup>[3][4][5][6][7]</sup> The natural ligand for CRTH2 is Prostaglandin D2 (PGD2), a major product of activated mast cells. The interaction between PGD2 and CRTH2 mediates the recruitment and activation of these inflammatory cells, leading to the release of type 2 cytokines (IL-4, IL-5, IL-13) and subsequent allergic responses.<sup>[1][2][3][4][7]</sup>

**CAY10595** is a potent and selective antagonist of the CRTH2 receptor. Understanding its inhibitory activity is crucial for the development of novel therapeutics for allergic inflammation. These application notes provide detailed protocols for utilizing cell lines expressing CRTH2 to characterize the pharmacological effects of **CAY10595**. The protocols cover the generation of stable CRTH2-expressing cell lines and key functional assays, including receptor binding, calcium mobilization, and chemotaxis.

## Data Presentation

The inhibitory activity of **CAY10595** on CRTH2 function can be quantified using various in vitro assays. The following tables summarize key quantitative data for **CAY10595** and provide a template for researchers to populate with their experimental findings.

Table 1: **CAY10595** Binding Affinity for Human CRTH2 Receptor

Compound	Parameter	Value	Cell Line	Assay Type	Reference
CAY10595	Ki	10 nM	Recombinant	Receptor Binding	MedchemExpress

Table 2: Template for Functional Characterization of **CAY10595** in CRTH2-Expressing Cells

Assay Type	Cell Line	Agonist	Agonist Conc.	CAY10595 IC50
Calcium Mobilization	e.g., HEK293-CRTH2	PGD2	EC80	User Determined
Chemotaxis	e.g., CHO-K1-CRTH2	PGD2	EC80	User Determined

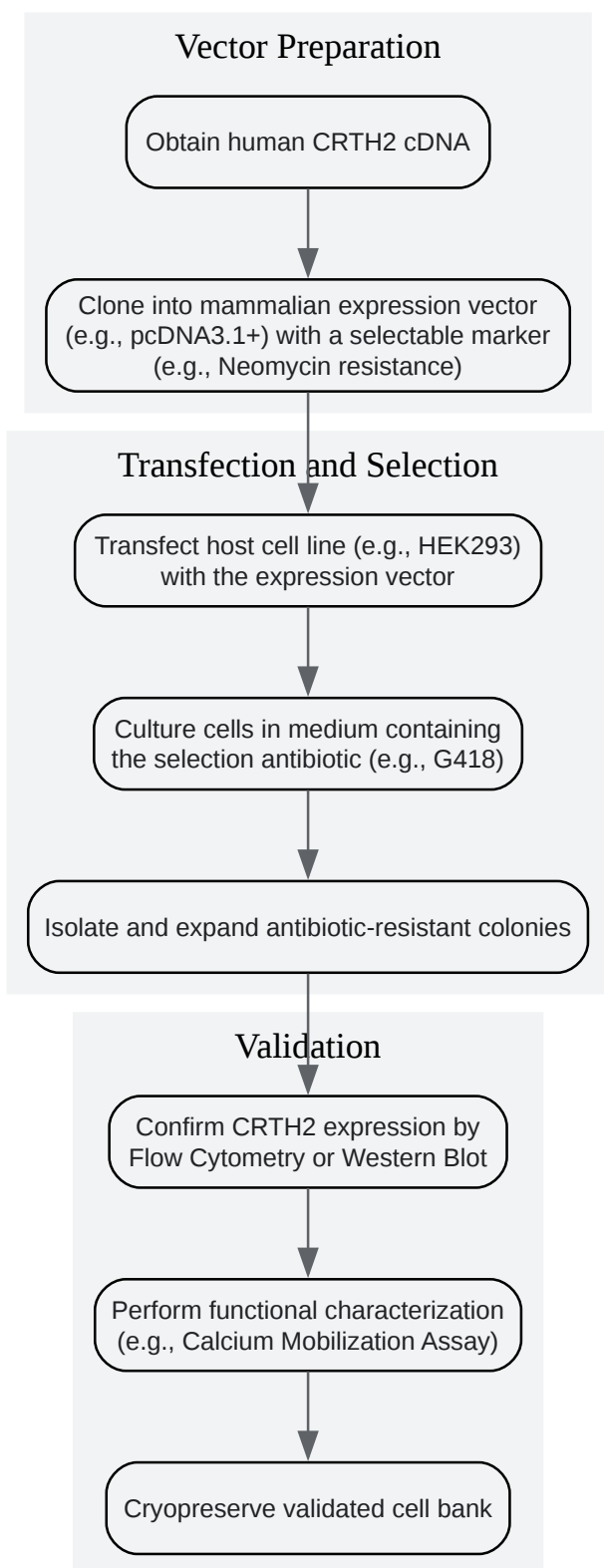
Users should determine the IC50 values based on the protocols provided below.

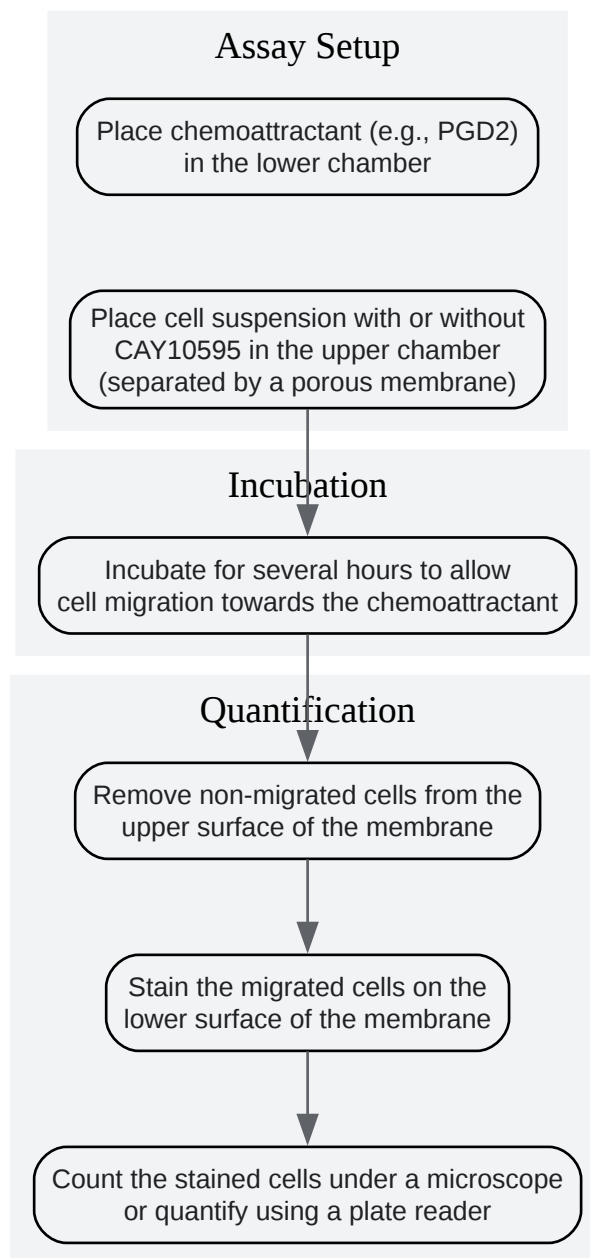
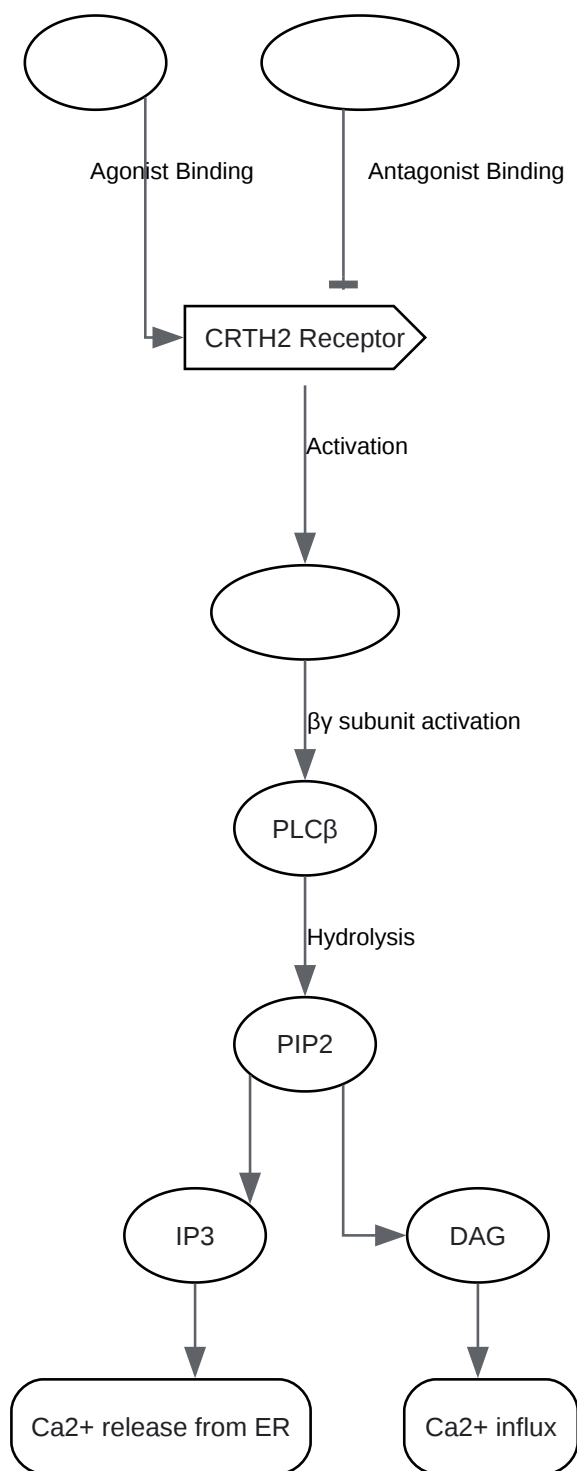
## Experimental Protocols

### Generation of a Stable CRTH2-Expressing Cell Line

This protocol describes the generation of a mammalian cell line (e.g., HEK293 or CHO-K1) that stably expresses the human CRTH2 receptor.

Workflow for Stable Cell Line Generation





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